

Introduction: The Imperative for Precision in Storing a Bifunctional Reagent

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Compound of Interest

Compound Name: *But-3-yn-1-amine hydrochloride*

Cat. No.: *B1340743*

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But-3-yn-1-amine hydrochloride is a valuable bifunctional building block in modern organic synthesis and medicinal chemistry.^[1] Its structure, featuring both a terminal alkyne and a primary amine hydrochloride, offers synthetic handles for a variety of transformations, including click chemistry, nucleophilic additions, and further functionalization.^[1] This versatility makes it a key intermediate in the development of novel pharmaceutical agents and complex organic molecules.^[1]

However, the very reactivity that makes this compound synthetically useful also renders it susceptible to degradation if not stored and handled with meticulous care. The presence of a hygroscopic amine salt and a reactive alkyne necessitates a storage strategy that mitigates risks from atmospheric moisture, temperature fluctuations, and other environmental factors. This guide, grounded in established chemical principles and safety data, provides a comprehensive framework for researchers and drug development professionals to maintain the integrity, purity, and reactivity of **But-3-yn-1-amine hydrochloride**, ensuring experimental reproducibility and safety.

Section 1: Core Chemical and Physical Properties

A foundational understanding of the compound's properties is essential for designing appropriate storage and handling protocols. **But-3-yn-1-amine hydrochloride** is a white solid whose stability is intrinsically linked to its physical state and chemical structure.^[1]

Property	Value	Source
Chemical Formula	C ₄ H ₈ CIN	[2][3]
Molecular Weight	105.56 g/mol	[2][3]
CAS Number	88211-50-1	[1][2][4]
Appearance	White solid / powder to crystal	[1][5]
Purity	Typically ≥ 95%	[1][6]
Structure	Amine hydrochloride with a terminal alkyne	[2]

The hydrochloride salt form enhances the compound's stability and aqueous solubility compared to its free base counterpart.[1][7] However, it also introduces significant hygroscopicity—the tendency to absorb moisture from the air—which is a critical factor in its degradation.[5][8]

Section 2: Recommended Storage Conditions

To ensure the long-term viability of **But-3-yn-1-amine hydrochloride**, a multi-faceted approach to storage is required, addressing temperature, atmosphere, and container integrity.

Recommendations can vary slightly between suppliers, but a consensus points towards a cool, dry, and inert environment.

Long-Term Storage (Months to Years)

For archival purposes or infrequent use, the following conditions are paramount:

- **Temperature:** Storage at 0-8 °C is frequently recommended.[1] Some suppliers suggest room temperature, but for maximum shelf-life, refrigeration is the superior choice as it significantly slows the kinetics of potential degradation reactions.[7][8]
- **Atmosphere:** The compound must be stored under an inert gas atmosphere, such as argon or nitrogen.[5][6][9] This is the most critical step to prevent degradation from atmospheric components. The primary risks are moisture absorption (hygroscopicity) and, to a lesser extent, reaction with carbon dioxide.[5][7]

- **Container:** The original supplier container, typically a glass bottle with a secure cap and potentially a plastic insert, should be used. Ensure the container is tightly sealed after every use to maintain the inert atmosphere and prevent moisture ingress.[4][5]

Short-Term Storage (Days to Weeks)

For active projects requiring frequent access, maintaining the integrity of the compound is still crucial.

- **Location:** Store the tightly sealed container in a desiccator at room temperature.[4] The desiccant will protect the hygroscopic solid from ambient humidity during the period of active use.
- **Handling:** When removing the compound from refrigeration for use, allow the container to warm to room temperature before opening. This prevents condensation of atmospheric moisture onto the cold solid, a common source of contamination.

Section 3: Understanding Stability and Degradation Pathways

The recommended storage conditions are a direct consequence of the compound's inherent chemical reactivity. The two primary points of vulnerability are the amine hydrochloride group and the terminal alkyne.

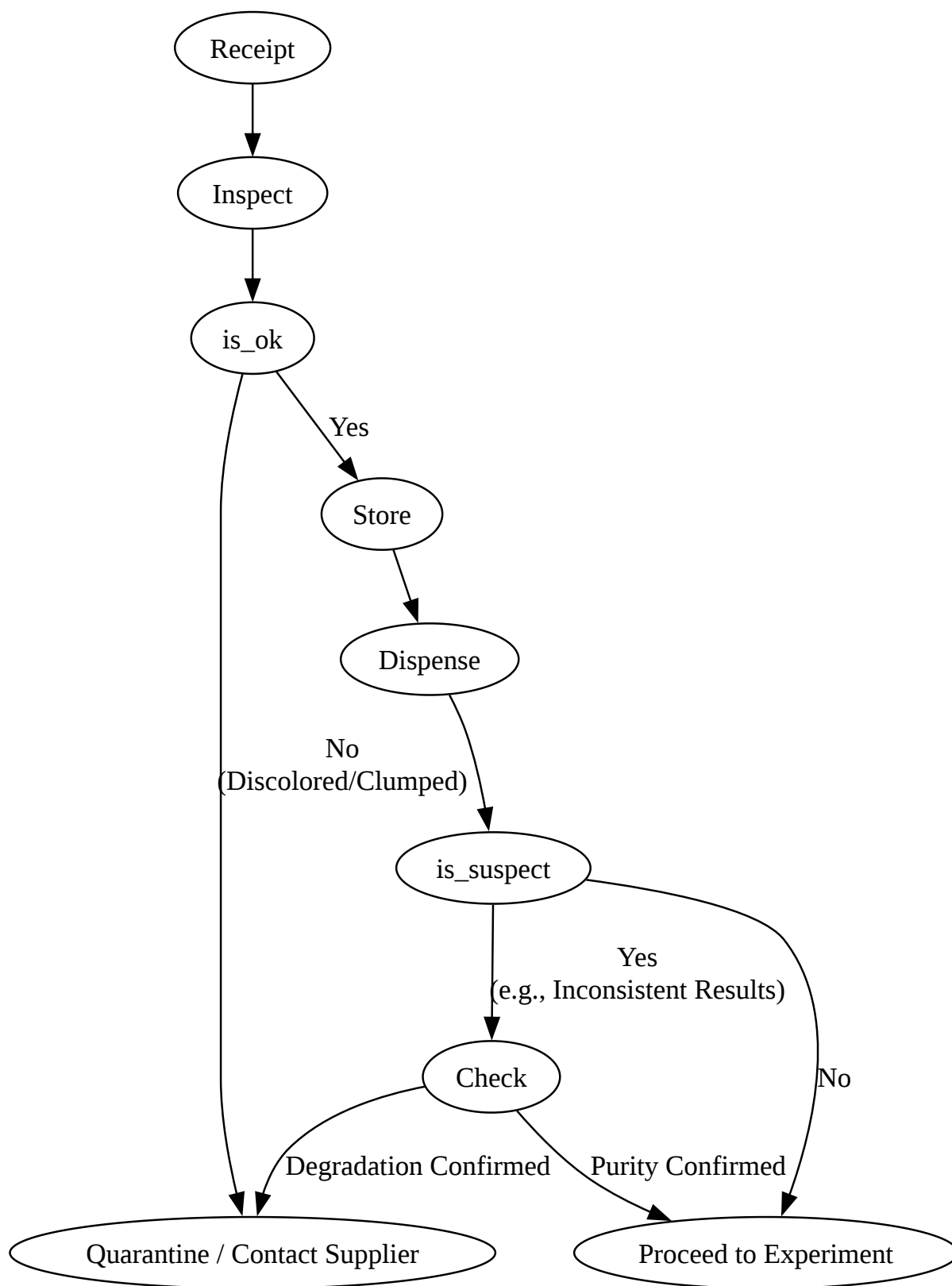
- **Hygroscopicity and Hydrolysis:** As an amine salt, the compound is hygroscopic and readily absorbs water from the air.[5] The presence of moisture can lead to physical clumping of the solid and, more critically, can facilitate hydrolysis or other degradation reactions of the alkyne group, especially in the presence of acidic or basic impurities.[8][10]
- **Amine Group Reactivity:** While the hydrochloride salt form pacifies the amine's nucleophilicity, the free base can be susceptible to oxidation or reaction with atmospheric CO₂ to form carbamates.[7] Storing under an inert atmosphere minimizes these risks.[7]
- **Alkyne Group Reactivity:** Terminal alkynes are generally stable but can undergo specific reactions under adverse conditions.[11][12] While polymerization is less of a concern at recommended storage temperatures, hydration of the triple bond to form a methyl ketone can occur, particularly if the compound is exposed to moisture and acidic conditions.[10]

Incompatible materials to avoid during storage and handling include strong oxidizing agents, which can react exothermically with both the amine and alkyne functionalities.^[5]

Section 4: Experimental Workflow and Quality Assessment

A self-validating workflow ensures that the material used in an experiment is of high purity. This involves proper handling during use and a protocol to verify integrity if degradation is suspected.

Workflow for Handling and Quality Assessment



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